

PSB-1114 tetrasodium CAS number and molecular weight

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568943

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In-Depth Technical Guide: PSB-1114 Tetrasodium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PSB-1114 tetrasodium**, a potent and selective P2Y2 receptor agonist. It includes key chemical data, detailed signaling pathways, and experimental methodologies for its application in research.

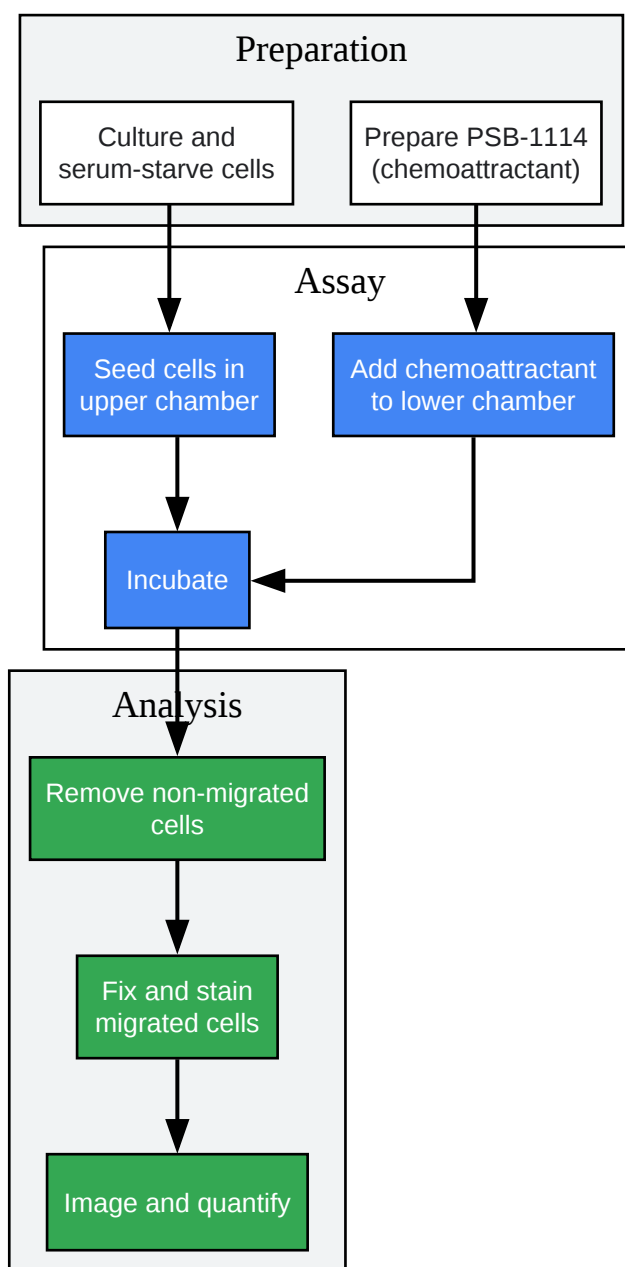
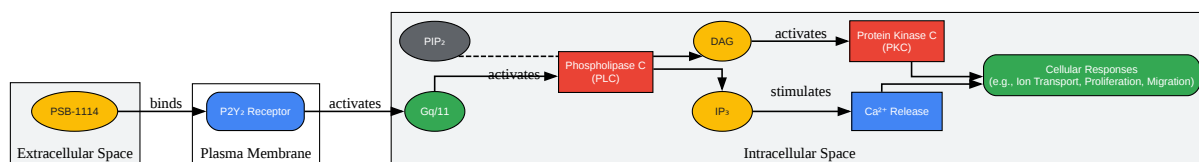
Core Compound Data

PSB-1114 tetrasodium is a valuable tool for studying the P2Y2 purinergic receptor, a G-protein coupled receptor involved in a variety of physiological processes.

Property	Value
CAS Number	1657025-60-9
Molecular Weight	622.14 g/mol
Molecular Formula	C ₁₀ H ₁₁ F ₂ N ₂ Na ₄ O ₁₃ P ₃ S
Chemical Name	4-Thiouridine-5'-O-(β,γ-difluoromethylene)triphosphate tetrasodium salt
Biological Activity	Potent and selective P2Y ₂ receptor agonist

P2Y₂ Receptor Signaling Pathways

Activation of the P2Y₂ receptor by PSB-1114 initiates a cascade of intracellular signaling events. The primary pathway involves the coupling to Gq/11 proteins, leading to the activation of Phospholipase C (PLC). PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC). These events culminate in various cellular responses, including ion transport, cell proliferation, and migration.



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